

In Vitro Characterization of SR-717 Free Acid: A Technical Guide

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Compound of Interest

Compound Name: SR-717 free acid

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This technical guide provides an in-depth overview of the in vitro characterization of **SR-717 free acid**, a non-nucleotide agonist of the Stimulator of Interferon Genes (STING) pathway. This document summarizes key quantitative data, details experimental methodologies for crucial assays, and visualizes the associated signaling pathways and workflows.

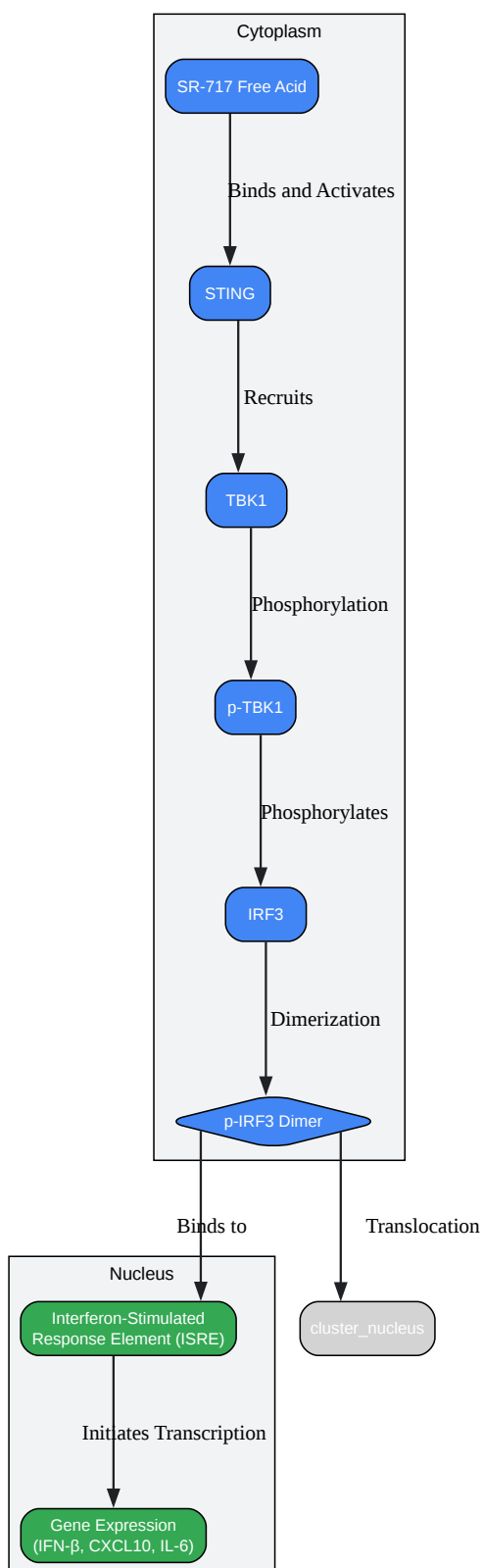
Core Quantitative Data

The following table summarizes the key in vitro potency of **SR-717 free acid** in inducing a STING-dependent response.

Parameter	Cell Line	Value (µM)	Reference
EC50	ISG-THP1 (Wild-Type)	2.1	[1] [2] [3] [4] [5]
EC50	ISG-THP1 (cGAS KO)	2.2	[1] [2] [3] [4] [5]

Mechanism of Action and Signaling Pathway

SR-717 free acid is a stable mimetic of cyclic guanosine monophosphate-adenosine monophosphate (cGAMP) that directly binds to and activates STING.[1][2] This binding induces a conformational change in the STING protein, leading to the recruitment and activation of TANK-binding kinase 1 (TBK1). Activated TBK1 then phosphorylates Interferon Regulatory Factor 3 (IRF3), which dimerizes and translocates to the nucleus to drive the expression of type I interferons and other pro-inflammatory cytokines.[6]



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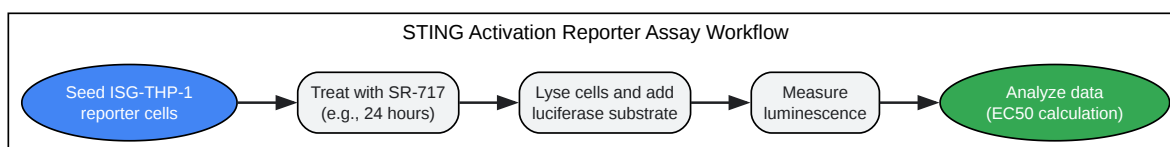
Caption: SR-717 free acid-induced STING signaling pathway.

Key In Vitro Assays and Experimental Protocols

STING Activation Assay in THP-1 Cells

This assay quantifies the activation of the STING pathway by measuring the expression of a reporter gene under the control of an interferon-stimulated response element (ISRE).

Experimental Workflow:



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Caption: Workflow for STING activation reporter assay.

Detailed Protocol:

- **Cell Culture:** Culture ISG-THP-1 reporter cells in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- **Cell Seeding:** Seed the cells into 96-well plates at a density of 5 x 10⁴ cells per well and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of **SR-717 free acid** in the appropriate cell culture medium. Remove the old medium from the cells and add the compound dilutions. Include a vehicle control (e.g., DMSO).
- **Incubation:** Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
- **Lysis and Luminescence Reading:** After incubation, lyse the cells and measure luciferase activity using a commercial luciferase assay system according to the manufacturer's instructions.

- **Data Analysis:** Plot the luminescence signal against the logarithm of the **SR-717 free acid** concentration and fit the data to a four-parameter logistic equation to determine the EC50 value.

Western Blot for STING Pathway Phosphorylation

This method is used to detect the phosphorylation of key proteins in the STING signaling cascade, confirming pathway activation.

Detailed Protocol:

- **Cell Treatment and Lysis:** Treat THP-1 cells with **SR-717 free acid** (e.g., 3.8 μ M) for various time points (e.g., 0, 1, 2, 4, 6 hours).^[2] After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA protein assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein (e.g., 20-30 μ g) on an SDS-polyacrylamide gel and transfer the proteins to a PVDF membrane.
- **Immunoblotting:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies against p-STING, p-TBK1, p-IRF3, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C.
- **Secondary Antibody and Detection:** Wash the membrane with TBST and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature. Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

RT-qPCR for Cytokine Gene Expression

This technique measures the mRNA levels of STING-dependent genes to quantify the downstream effects of pathway activation.

Detailed Protocol:

- Cell Treatment and RNA Extraction: Treat primary human peripheral blood mononuclear cells (PBMCs) with **SR-717 free acid** (e.g., 10 μ M) for various time points.[6] Following treatment, extract total RNA from the cells using a commercial RNA isolation kit.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- Quantitative PCR (qPCR): Perform qPCR using a real-time PCR system with SYBR Green or TaqMan probes for the target genes (e.g., IFNB1, CXCL10, IL6) and a housekeeping gene (e.g., GAPDH or ACTB) for normalization.
- Data Analysis: Calculate the relative gene expression using the $\Delta\Delta C_t$ method.

Flow Cytometry for PD-L1 Expression

This assay is used to quantify the cell surface expression of Programmed Death-Ligand 1 (PD-L1), an important immune checkpoint protein induced by STING activation.

Detailed Protocol:

- Cell Treatment: Treat THP-1 cells or PBMCs with **SR-717 free acid** (e.g., 3.8 μ M) for 24-48 hours.[2]
- Cell Staining: Harvest the cells and wash them with FACS buffer (PBS containing 2% FBS). Stain the cells with a fluorescently labeled anti-human PD-L1 antibody for 30 minutes on ice in the dark.
- Data Acquisition: Wash the cells to remove unbound antibody and resuspend them in FACS buffer. Acquire data on a flow cytometer.
- Data Analysis: Analyze the flow cytometry data to determine the percentage of PD-L1 positive cells and the mean fluorescence intensity.

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